

# Diethyl Adipate: A Technical Guide to its Industrial and Commercial Applications

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## Compound of Interest

Compound Name: Adipate

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## Abstract

Diethyl **adipate** (DEA), the diethyl ester of adipic acid, is a versatile and widely utilized chemical compound with a broad spectrum of applications across various industries. This technical guide provides an in-depth overview of the industrial and commercial uses of diethyl **adipate**, with a particular focus on its role as a plasticizer, its applications in the cosmetics and personal care industry, its function as a food and fragrance additive, and its emerging importance in pharmaceutical formulations, particularly in drug delivery systems. This document synthesizes key technical data, outlines detailed experimental protocols for its synthesis and analysis, and presents visual workflows to elucidate its primary applications.

## Introduction

Diethyl **adipate** (CAS No: 141-28-6) is a colorless to pale yellow, oily liquid with a mild, pleasant odor.[1][2] Its chemical formula is  $C_{10}H_{18}O_4$ . [3] A member of the fatty ester family, it is produced through the esterification of adipic acid with ethanol.[3] Diethyl **adipate** is characterized by its good solvency, low volatility, and compatibility with a range of polymers, making it a valuable component in numerous formulations.[4] Its biodegradability and lower toxicity profile compared to some traditional plasticizers, such as certain phthalates, have contributed to its growing adoption in various sectors.[5] This guide will explore the multifaceted applications of diethyl **adipate**, providing quantitative data and procedural insights relevant to researchers and professionals in applied sciences and drug development.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of diethyl **adipate** is essential for its effective application. Key properties are summarized in the table below.

Property	Value	References
Molecular Formula	C10H18O4	[3][6]
Molecular Weight	202.25 g/mol	[2][6]
Appearance	Clear, colorless to pale yellow liquid	[3]
Odor	Mild, pleasant, fruity	[2]
Boiling Point	251 °C (lit.)	[1][2]
Melting Point	-20 to -19 °C (lit.)	[1]
Flash Point	113 °C (closed cup)	[1][2]
Density	1.009 g/mL at 25 °C (lit.)	[1]
Refractive Index	1.427 at 20 °C	[3]
Solubility	Soluble in many organic solvents (e.g., ethanol); limited solubility in water	[3]
Vapor Density	6.97	[6]

## Industrial and Commercial Applications

Diethyl **adipate**'s versatile properties lend it to a wide array of industrial and commercial uses.

### Plasticizers

One of the primary applications of diethyl **adipate** is as a plasticizer, particularly for polyvinyl chloride (PVC) and its copolymers.[3] Plasticizers are additives that increase the flexibility, workability, and durability of polymers.[7] **Adipate** esters, including diethyl **adipate**, are known

for imparting good flexibility at low temperatures, a crucial property for applications in colder environments.[8]

Performance Comparison with Dioctyl Phthalate (DOP):

While dioctyl phthalate (DOP) has historically been a standard plasticizer, concerns over its potential health effects have led to the adoption of alternatives like diethyl **adipate**.<sup>[9]</sup> **Adipates** generally offer improved low-temperature performance but may exhibit higher volatility and migration rates compared to some phthalates.<sup>[10]</sup>

Property	Diethyl Adipate (Adipate Class)	Dioctyl Phthalate (DOP)	References
Low-Temperature Flexibility	Excellent	Good	[8][9]
Plasticizing Efficiency	Good	Excellent (often used as a benchmark)	[7]
Volatility	Higher than high molecular weight phthalates	Lower than many adipates	[10]
Migration Tendency	Can be higher than some phthalates	Generally low	[9]
Health & Environmental Profile	Generally considered safer; biodegradable	Concerns over endocrine disruption	[5][9]

## Cosmetics and Personal Care

In the cosmetics and personal care industry, diethyl **adipate** functions as an emollient, skin-conditioning agent, solvent, and masking agent.<sup>[3]</sup> Its emollient properties help to soften and smooth the skin, making it a common ingredient in lotions, creams, and other skincare products.<sup>[5]</sup> As a solvent, it can dissolve other substances in cosmetic formulations.<sup>[4]</sup> While specific concentration data for diethyl **adipate** is not readily available in public literature, a similar compound, dibutyl **adipate**, is reportedly used at concentrations of 5% in nail polish and 8% in suntan gels, creams, and liquids.<sup>[6]</sup> Another **adipate**, diethylhexyl **adipate**, is used in formulations at concentrations up to 20%.<sup>[4]</sup>

## Food and Fragrance

Diethyl **adipate** is utilized in the food industry as a flavoring agent and solvent.<sup>[3]</sup> The Flavor and Extract Manufacturers Association (FEMA) has listed dimethyl **adipate** as "Generally Recognized as Safe" (GRAS), and this status is often extended to other simple alkyl **adipates** used in flavorings.<sup>[11][12]</sup> It is used in various food categories, including dairy products, fats and oils, edible ices, processed fruit, confectionery, bakery wares, meat and fish products, and beverages.<sup>[5]</sup> In fragrances, it can act as a solvent and fixative.<sup>[13]</sup>

Typical Usage Levels of Diethyl **Adipate** in Food (as a flavoring agent):<sup>[5]</sup>

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products	7.0	35.0
Fats and oils	5.0	25.0
Edible ices	10.0	50.0
Processed fruit	7.0	35.0
Confectionery	10.0	50.0
Bakery wares	10.0	50.0
Meat and fish products	2.0	10.0
Non-alcoholic beverages	5.0	25.0

## Pharmaceuticals and Drug Development

For drug development professionals, diethyl **adipate** is of interest primarily as an excipient in pharmaceutical formulations. It is used as a plasticizer in the formation of ethylcellulose-based coating membranes for controlled-release drug delivery systems.<sup>[3][13]</sup> The addition of a plasticizer like diethyl **adipate** to ethylcellulose films can modify their permeability and thus modulate the release rate of the active pharmaceutical ingredient (API).<sup>[10][14]</sup>

Studies on similar **adipates**, such as dibutyl **adipate**, in ethylcellulose coatings have shown that increasing the plasticizer concentration generally decreases the drug release rate.<sup>[10]</sup> However, exceeding the saturation capacity of the plasticizer in the film can lead to no further

reduction in release.[10] The drug release from such coated systems is often controlled by diffusion through the intact polymeric membrane.[15]

## Experimental Protocols

### Synthesis of Diethyl Adipate

The most common method for the synthesis of diethyl **adipate** is the esterification of adipic acid with ethanol, typically in the presence of an acid catalyst.[5]

Detailed Laboratory Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine adipic acid (1.0 mole), absolute ethanol (3.0 moles), and a suitable solvent for azeotropic removal of water, such as toluene (approximately 540 cc for a 3-mole scale reaction).[2]
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1% of the weight of adipic acid).[2]
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be removed as an azeotrope with toluene and collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water has been collected, or until TLC analysis indicates the complete consumption of adipic acid.[16]
- **Work-up:** After cooling, the excess ethanol and toluene can be removed by distillation. The remaining crude product is then washed with a 5% aqueous sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.[16]
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filtered, and the diethyl **adipate** is purified by vacuum distillation. [2][16] The product typically distills at 138 °C/20 mmHg.[2]

### Quantification of Diethyl Adipate in PVC

Gas chromatography-mass spectrometry (GC-MS) is a common and effective method for the quantification of diethyl **adipate** in a polymer matrix like PVC.[16][17]

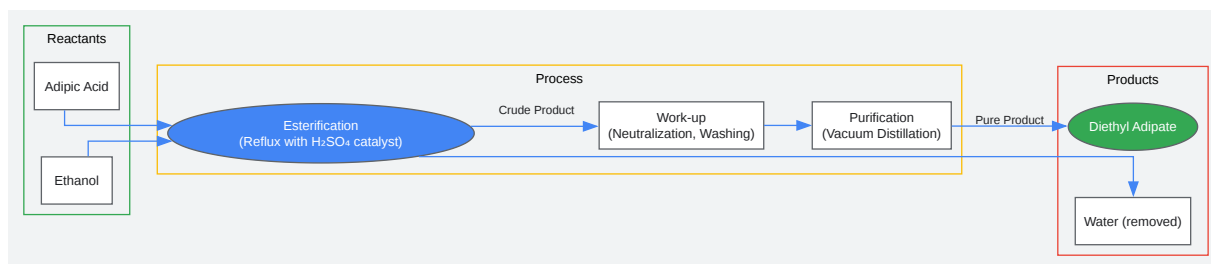
## Sample Preparation and GC-MS Analysis Protocol:

- Sample Preparation (Solvent Extraction):
  - Accurately weigh a known amount of the PVC sample.
  - Dissolve the sample in a suitable solvent, such as tetrahydrofuran (THF).[\[18\]](#)
  - Precipitate the PVC polymer by adding a non-solvent, such as hexane or methanol.[\[18\]](#)
  - Filter the mixture to separate the precipitated polymer from the solvent containing the plasticizer.
  - The filtrate, containing diethyl **adipate**, can then be diluted to a known volume with a suitable solvent for GC-MS analysis.[\[18\]](#)
- GC-MS Analysis:
  - Gas Chromatograph (GC) Conditions:
    - Column: A non-polar or medium-polarity capillary column (e.g., 5%-phenyl/95%-dimethylpolysiloxane) is suitable.[\[19\]](#)
    - Injector: Split/splitless injector, with an appropriate split ratio depending on the concentration.
    - Oven Temperature Program: A temperature gradient program is used to separate the components of the extract. A typical program might start at a lower temperature (e.g., 60-80 °C), ramp up to a higher temperature (e.g., 250-300 °C), and hold for a few minutes.[\[20\]](#)
  - Mass Spectrometer (MS) Conditions:
    - Ionization Mode: Electron Impact (EI) ionization is commonly used.
    - Acquisition Mode: The mass spectrometer can be operated in full scan mode for identification and selected ion monitoring (SIM) mode for quantification to enhance sensitivity and selectivity.[\[17\]](#)

- Quantification:
  - A calibration curve is generated using standard solutions of diethyl **adipate** of known concentrations.
  - The concentration of diethyl **adipate** in the sample extract is determined by comparing its peak area to the calibration curve.
  - The final concentration in the original PVC sample is then calculated based on the initial sample weight and dilution factors.

## Visualizations

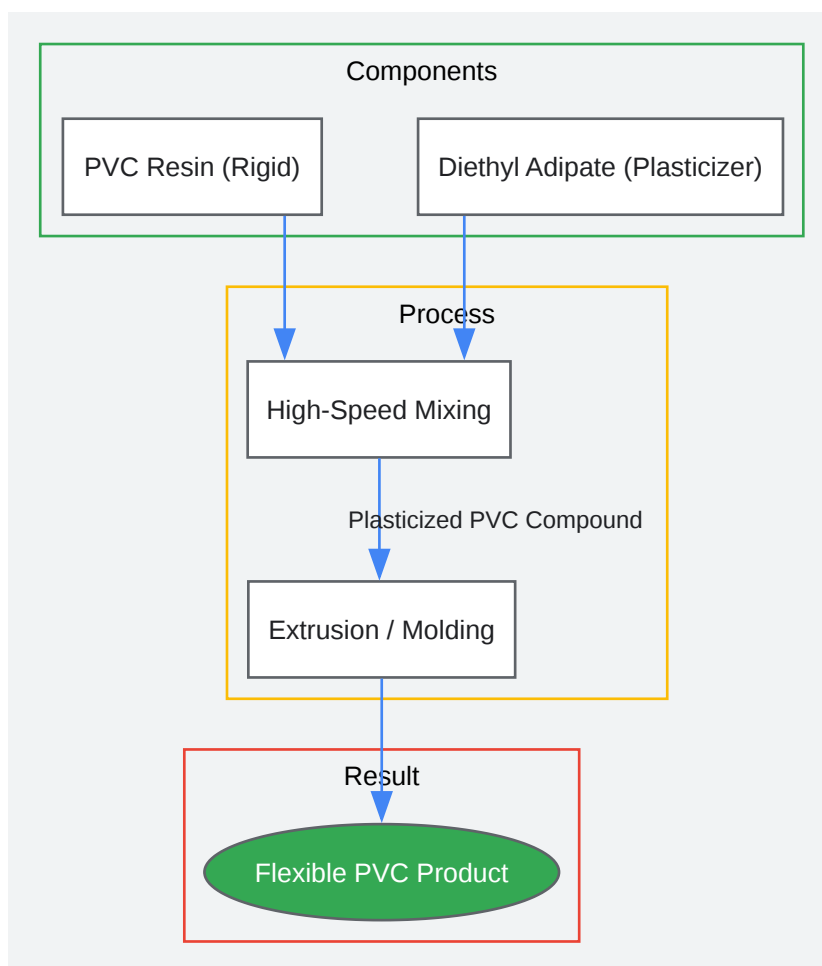
### Synthesis of Diethyl Adipate Workflow



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Caption: Workflow for the synthesis of diethyl **adipate**.

### Application in PVC Plasticization Workflow

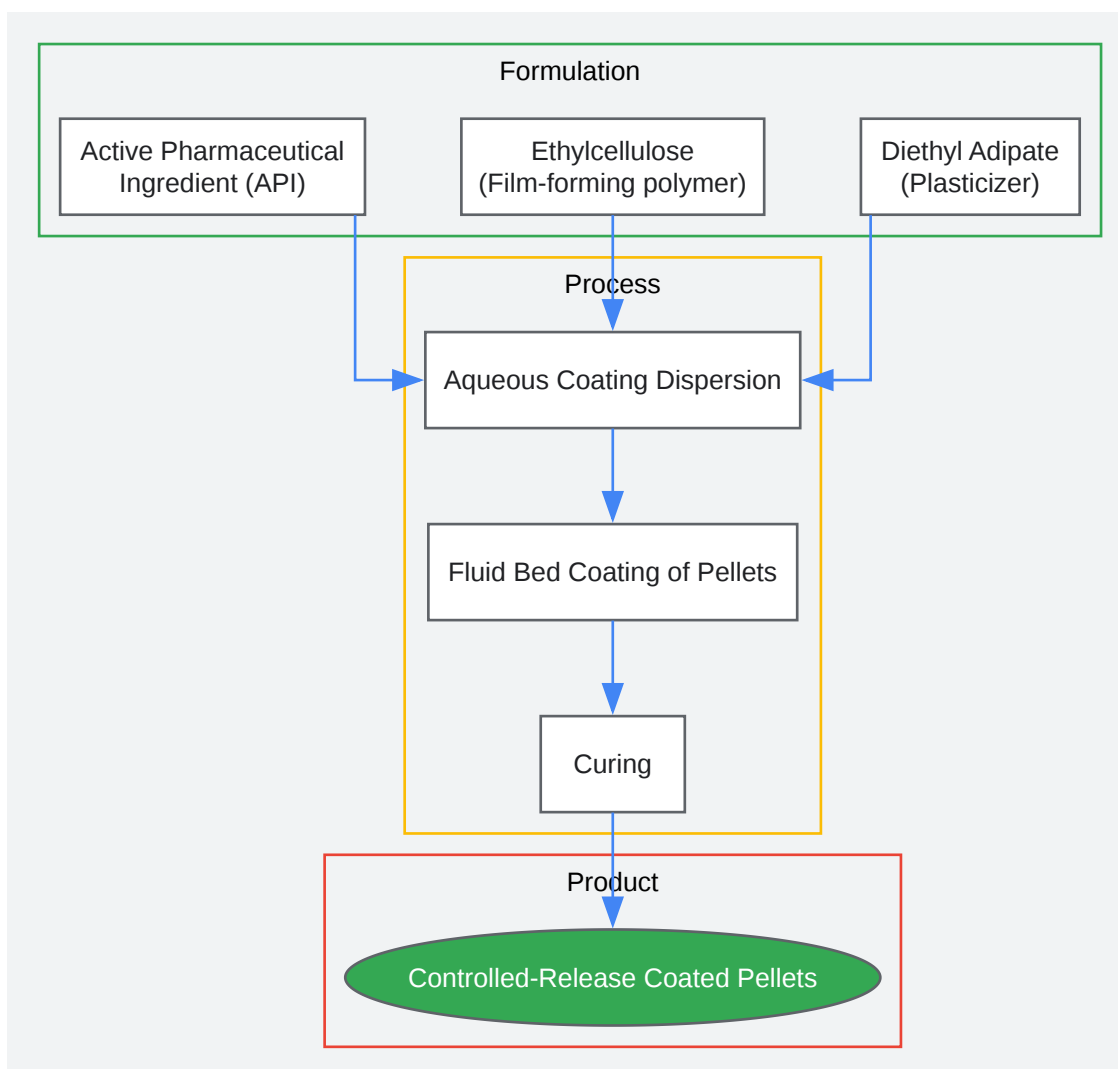


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Caption: Workflow of diethyl **adipate** in PVC plasticization.

## Role in Controlled Drug Release Workflow





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Caption: Role of diethyl **adipate** in controlled drug release.

## Safety and Toxicology

Diethyl **adipate** is generally considered to have a low toxicity profile.

- Acute Toxicity: The oral LD50 in mice is reported as 8100 mg/kg, indicating low acute toxicity. [\[1\]](#)[\[6\]](#)
- Skin and Eye Irritation: It is generally considered non-irritating to the skin.[\[11\]](#) Some sources suggest it may cause mild skin and eye irritation upon contact.[\[2\]](#)
- Carcinogenicity: It is not listed as a carcinogen by major regulatory agencies.[\[1\]](#)[\[6\]](#)

- Regulatory Status: Diethyl **adipate** is registered under REACH in Europe.[3] It is also permitted for use in food contact materials under certain conditions.[19][21]

## Conclusion

Diethyl **adipate** is a versatile and economically significant chemical with a diverse range of applications. Its favorable properties, including good solvency, plasticizing efficiency at low temperatures, and a favorable safety profile, have established its importance in the plastics, cosmetics, food, and fragrance industries. For researchers and professionals in drug development, its role as an excipient in controlled-release formulations presents opportunities for innovation in drug delivery systems. A thorough understanding of its physicochemical properties, performance characteristics in various applications, and appropriate handling and analytical procedures is crucial for its effective and safe utilization. As industries continue to seek safer and more sustainable chemical alternatives, the demand for diethyl **adipate** is likely to remain strong.

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- To cite this document: BenchChem. [Diethyl Adipate: A Technical Guide to its Industrial and Commercial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204190#industrial-and-commercial-uses-of-diethyl-adipate]

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